

Technical Guide: Molecular Weight of 3-Mercapto-3-methylbutyl-d6 Formate

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | 3-Mercapto-3-methylbutyl-d6 Formate |
| Cat. No.: | B587900 |

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Abstract

This technical guide provides a comprehensive analysis of the molecular weight of **3-Mercapto-3-methylbutyl-d6 Formate**, an isotopically labeled compound of significant interest in flavor analysis and metabolic studies. This document details the systematic determination of its molecular formula, a precise calculation of its monoisotopic mass and average molecular weight, and the protocol for these calculations. Included is a structural diagram to provide a clear visual representation of the molecule.

Introduction

3-Mercapto-3-methylbutyl formate is a volatile sulfur compound identified as a key aroma constituent in coffee and other food products.^{[1][2]} The deuterated form, **3-Mercapto-3-methylbutyl-d6 Formate**, serves as an invaluable internal standard for quantitative analysis using mass spectrometry. The "-d6" designation indicates that six hydrogen atoms have been replaced by deuterium, a stable isotope of hydrogen. This isotopic labeling provides a distinct mass shift, allowing for precise differentiation from the naturally occurring analyte without significantly altering its chemical properties. This guide outlines the precise calculation of this labeled compound's molecular weight, a critical parameter for mass spectrometry calibration, metabolic tracking, and quantitative assay development.

Molecular Structure and Formula Determination

The chemical name provides the necessary information to deduce the molecular structure and formula.

- Formate: This indicates an ester of formic acid ($\text{HCOO}-$).
- 3-Mercapto-3-methylbutyl: This describes the alcohol moiety. It is a four-carbon chain ("butyl") with a methyl group ($-\text{CH}_3$) and a mercapto group ($-\text{SH}$) attached to the third carbon.
- -d6: This signifies the replacement of six protium (^1H) atoms with deuterium (^2H or D) atoms. In common synthetic labeling for this molecule, the substitution occurs on the two geminal methyl groups at the 3-position, converting $-(\text{CH}_3)_2$ to $-(\text{CD}_3)_2$.

Based on this deconstruction, the molecular formula for the non-labeled compound is $\text{C}_6\text{H}_{12}\text{O}_2\text{S}$.^{[1][3][4]} For the deuterated analogue, six hydrogen atoms are replaced with six deuterium atoms, resulting in the following molecular formula:



Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of all atoms in the molecular formula. The standard atomic weights for the constituent elements are sourced from the International Union of Pure and Applied Chemistry (IUPAC).^{[5][6][7]}

Data Presentation: Atomic and Molecular Weights

The following table summarizes the atomic weights of the constituent isotopes and the resulting molecular weight of **3-Mercapto-3-methylbutyl-d6 Formate**.

| Element | Isotope | Count | Standard Atomic Weight (amu) | Subtotal (amu) |
|-----------|------------------|---------|------------------------------------|----------------|
| Carbon | C | 6 | 12.011[8][9][10] | 72.066 |
| Hydrogen | H | 6 | 1.008[7][11][12] | 6.048 |
| Deuterium | D (²H) | 6 | 2.014[13][14][15] [16] | 12.084 |
| Oxygen | O | 2 | 15.999[17][18] | 31.998 |
| Sulfur | S | 1 | 32.065[19][20] [21][22] | 32.065 |
| Total | Molecular Weight | 154.261 | | |

The calculated average molecular weight for **3-Mercapto-3-methylbutyl-d6 Formate** is 154.261 g/mol. For comparison, the molecular weight of the non-deuterated form is approximately 148.22 g/mol.[4]

Experimental and Computational Protocols

Protocol 1: Theoretical Molecular Weight Calculation

This protocol details the steps for the theoretical calculation of the molecular weight, a fundamental procedure in analytical chemistry.

- **Structural Elucidation:** Deconstruct the IUPAC name to determine the precise chemical structure of the molecule. Identify the parent chain, functional groups (formate, mercapto), and alkyl substituents (methyl).
- **Isotopic Label Identification:** Identify the isotopic label from the chemical name (e.g., "-d6"). Determine the specific location of the deuterium atoms on the molecular scaffold. For this compound, the label refers to the two methyl groups at the C-3 position.
- **Formula Derivation:** Write the molecular formula for the non-labeled compound ($C_6H_{12}O_2S$). Adjust the formula to account for the isotopic labels by subtracting the replaced hydrogen atoms and adding the deuterium atoms, yielding $C_6H_6D_6O_2S$.

- Atomic Weight Compilation: Obtain the standard atomic weight for each element (C, O, S), the mass of protium (H), and the specific atomic mass for the deuterium isotope (D) from authoritative sources such as the NIST Chemistry WebBook or IUPAC publications.
- Final Calculation: Compute the total molecular weight by multiplying the count of each atom by its corresponding atomic weight and summing the results, as demonstrated in the table above.

Visualization

Molecular Structure Diagram

The following diagram illustrates the chemical structure of **3-Mercapto-3-methylbutyl-d6 Formate**, highlighting the positions of the deuterium labels.

Caption: Chemical structure of **3-Mercapto-3-methylbutyl-d6 Formate**.

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